

Obscuraminol F: No Documented Applications in Neuroscience Research

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Compound of Interest

Compound Name: *Obscuraminol F*

Cat. No.: *B3036527*

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A thorough review of available scientific literature reveals no documented applications of **Obscuraminol F** in the field of neuroscience research. While this compound has been identified and chemically characterized, its biological activity and potential therapeutic uses, particularly within the central nervous system, remain unexplored.

Obscuraminol F is one of several unsaturated amino alcohols, known as obscuraminols, that were first isolated from the marine tunicate *Pseudodistoma obscurum*.^[1] Chemically, it is classified as a 1,2-aminoalcohol and is considered to be a sphingoid base.^[2] The structures of **Obscuraminol F** and its related compounds were determined through spectroscopic analysis, with their relative and absolute configurations established through further chemical studies.^[1]

Despite its characterization as a unique natural product, there is a notable scarcity of published research on **Obscuraminol F**.^[2] Consequently, there is no quantitative data regarding its efficacy, mechanism of action, or potential targets within a neuroscience context. Furthermore, no experimental protocols for its use in in vitro or in vivo neuroscience models have been published.

Due to the absence of foundational research data, the creation of detailed application notes, experimental protocols, and data summaries for the use of **Obscuraminol F** in neuroscience, as requested, is not possible at this time. The signaling pathways it may modulate and its potential as a therapeutic agent in neurology are currently unknown. Further investigation into the bioactivity of this marine-derived compound is required to determine if it holds any promise for neuroscience research and drug development.

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References

- 1. researchgate.net [researchgate.net]
- 2. NP-MRD: Showing NP-Card for Obscuraminol F (NP0141024) [np-mrd.org]
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